

Technical Guide: Synthesis and Characterization of 3-Amino-4-methoxybenzenesulfonic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-4-methoxybenzenesulfonic acid

Cat. No.: B042924

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the synthesis and characterization of **3-Amino-4-methoxybenzenesulfonic acid** (CAS No. 98-42-0). This compound, also known as o-anisidine-4-sulfonic acid, is a valuable intermediate in the synthesis of various organic molecules, including dyes and potential pharmaceutical agents.^{[1][2]} This document outlines a plausible synthetic route via the sulfonation of 2-methoxyaniline (o-anisidine), presents key physicochemical properties, and discusses the available characterization data. Due to the limited availability of public experimental spectral data, predicted spectroscopic data is provided for reference.

Physicochemical Properties

3-Amino-4-methoxybenzenesulfonic acid is an off-white crystalline powder.^[2] In its solid state, it exists as a zwitterion, 3-ammonio-4-methoxybenzenesulfonate.^[2] A summary of its key physical and chemical properties is presented in Table 1.

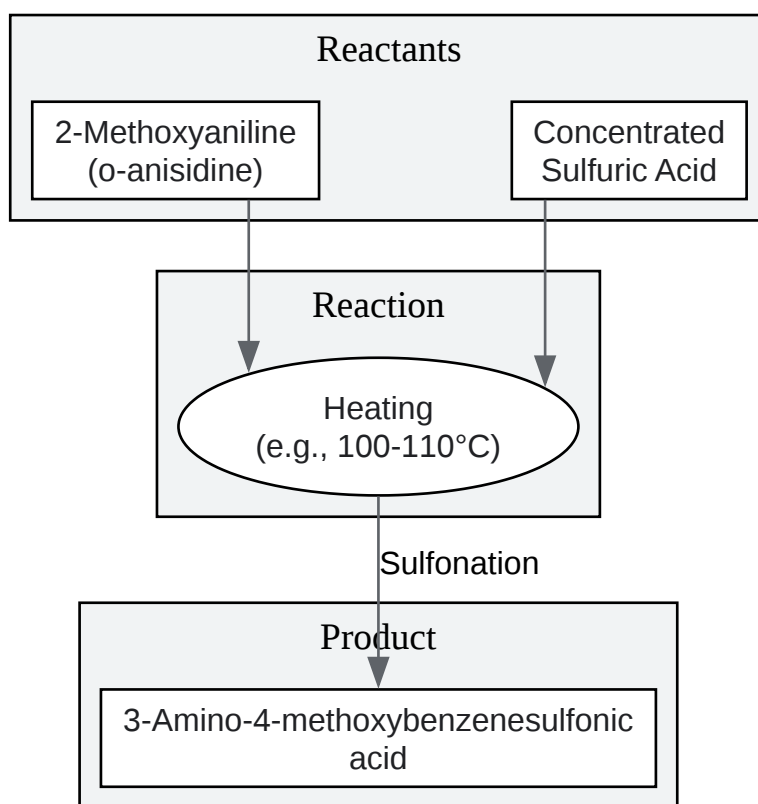
Table 1: Physicochemical Properties of **3-Amino-4-methoxybenzenesulfonic acid**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₉ NO ₄ S	[3][4]
Molecular Weight	203.22 g/mol	[3][4]
CAS Number	98-42-0	[3][4]
Appearance	Off-white crystalline powder	[1]
Melting Point	305 °C (decomposition)	[5]
Purity	Typically ≥98%	

Synthesis Protocol

The synthesis of **3-Amino-4-methoxybenzenesulfonic acid** is most directly achieved through the electrophilic sulfonation of 2-methoxyaniline (o-anisidine). The following protocol is a detailed, generalized procedure based on established methods for the sulfonation of aromatic amines and related compounds.

Reaction Scheme



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for **3-Amino-4-methoxybenzenesulfonic acid**.

Experimental Procedure

Materials:

- 2-Methoxyaniline (o-anisidine)
- Concentrated sulfuric acid (98%)
- Deionized water
- Ice

Equipment:

- Three-necked round-bottom flask

- Mechanical stirrer
- Thermometer
- Dropping funnel
- Heating mantle with temperature controller
- Büchner funnel and flask
- Vacuum source

Protocol:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, carefully place a molar excess of concentrated sulfuric acid. The reaction should be conducted in a well-ventilated fume hood.
- **Addition of Reactant:** Cool the sulfuric acid in an ice bath. Slowly add 2-methoxyaniline dropwise to the cooled, stirring sulfuric acid, ensuring the temperature is maintained below 20°C.
- **Heating:** After the addition is complete, gradually heat the reaction mixture to 100-110°C. Maintain this temperature for several hours with continuous stirring to ensure the completion of the sulfonation reaction.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Carefully and slowly pour the reaction mixture onto crushed ice with stirring. This will precipitate the product.
- **Isolation and Purification:** Collect the precipitated solid by vacuum filtration using a Büchner funnel. Wash the crude product with cold deionized water to remove any remaining acid. The product can be further purified by recrystallization from hot water.
- **Drying:** Dry the purified product in a vacuum oven at a moderate temperature.

Characterization Data

While a definitive set of experimental spectra for **3-Amino-4-methoxybenzenesulfonic acid** is not readily available in public databases, this section provides predicted data based on its chemical structure.

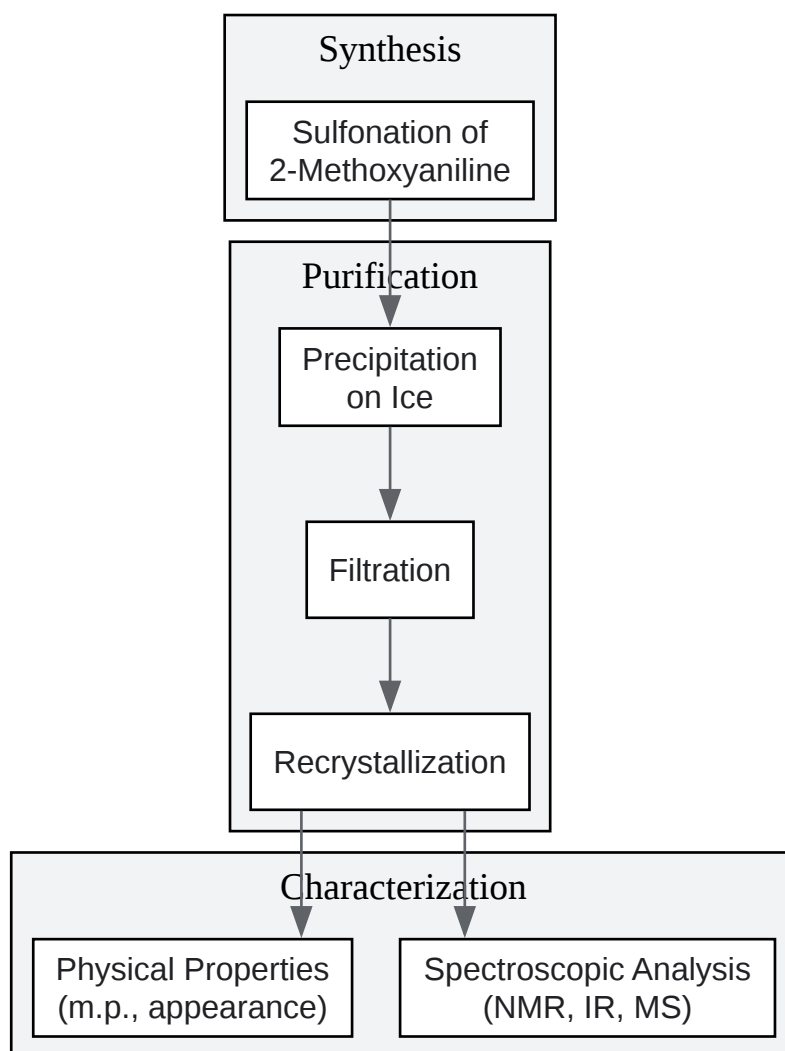
Table 2: Predicted Spectroscopic Data for **3-Amino-4-methoxybenzenesulfonic acid**

Technique	Predicted Data
^1H NMR	Aromatic protons would likely appear as complex multiplets in the range of 6.5-7.5 ppm. The methoxy protons would be a singlet around 3.8-4.0 ppm. The amino and sulfonic acid protons would be broad singlets with variable chemical shifts depending on the solvent and concentration.
^{13}C NMR	Aromatic carbons would be expected in the range of 110-150 ppm. The methoxy carbon would appear around 55-60 ppm.
FTIR (cm^{-1})	Expected characteristic peaks include: N-H stretching (amine) around 3300-3500, C-H stretching (aromatic and methyl) around 2850-3100, S=O stretching (sulfonic acid) around 1030-1060 and 1150-1200, and C-O stretching (ether) around 1230-1270.
Mass Spec (m/z)	The molecular ion peak $[\text{M}]^+$ would be expected at approximately 203.03. Common fragmentation patterns would involve the loss of SO_3 (80) and CH_3 (15).

Note: The predicted data is for informational purposes and should be confirmed by experimental analysis.

Experimental Workflow and Logic

The overall process from synthesis to characterization follows a logical progression.



[Click to download full resolution via product page](#)

Caption: General workflow for synthesis and characterization.

Conclusion

This technical guide provides a foundational understanding of the synthesis and properties of **3-Amino-4-methoxybenzenesulfonic acid**. The outlined synthetic protocol offers a reliable method for its preparation from commercially available starting materials. While experimental characterization data is limited, the provided physical properties and predicted spectral data serve as a useful reference for researchers. Further experimental investigation is warranted to fully elucidate the spectroscopic characteristics of this important chemical intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. 2-Anisidine-4-sulfonic acid CAS#: 98-42-0 [m.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Ácido 3-amino-4-metoxibenzenossulfônico – Wikipédia, a enciclopédia livre [pt.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: Synthesis and Characterization of 3-Amino-4-methoxybenzenesulfonic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042924#synthesis-and-characterization-of-3-amino-4-methoxybenzenesulfonic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com